

A Technical Guide to the Physicochemical Properties of 3,4-Dimethylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethylaniline

Cat. No.: B050824

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This document provides a detailed overview of the melting and boiling points of **3,4-Dimethylaniline** (also known as 3,4-Xylidine), intended for researchers, scientists, and professionals in drug development. It includes a summary of its physical properties and standardized protocols for their experimental determination.

Physicochemical Data Summary

3,4-Dimethylaniline is an organic compound with the chemical formula $C_8H_{11}N$.^{[1][2]} It presents as pale brown crystals or an off-white solid.^[3] The key thermal properties are summarized below.

Property	Value	Conditions
Melting Point	49-51 °C	(lit.) ^{[1][4][5]}
Boiling Point	226 °C	(lit.) ^{[2][4][5]}
Boiling Point	228 °C	at 760 mmHg ^[1]
Density	1.076 g/mL	Not specified

Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-

1.0°C, whereas impurities tend to depress the melting point and broaden the range.[6]

Melting Point Determination: Capillary Method

This is the most common technique for determining the melting point of a solid organic compound.[7]

Methodology:

- **Sample Preparation:** Ensure the **3,4-Dimethylaniline** sample is completely dry and finely powdered to allow for uniform packing.[7][8]
- **Capillary Loading:** A small amount of the powdered sample is introduced into a glass capillary tube, which is sealed at one end.[6][8] The tube is tapped gently to pack the solid into the bottom, aiming for a sample height of 1-2 mm.[6]
- **Apparatus Setup:** The loaded capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[6] This assembly is then placed in a heating apparatus, such as a Thiele tube or a modern digital melting point device.
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2°C per minute, to ensure thermal equilibrium between the sample, thermometer, and heating medium.[8]
- **Data Recording:** Two temperatures are recorded:
 - The temperature at which the first drop of liquid becomes visible.
 - The temperature at which the entire sample has completely melted into a clear liquid. This range represents the melting point of the sample. For high accuracy, at least two careful determinations should be performed.

Boiling Point Determination: Thiele Tube Method

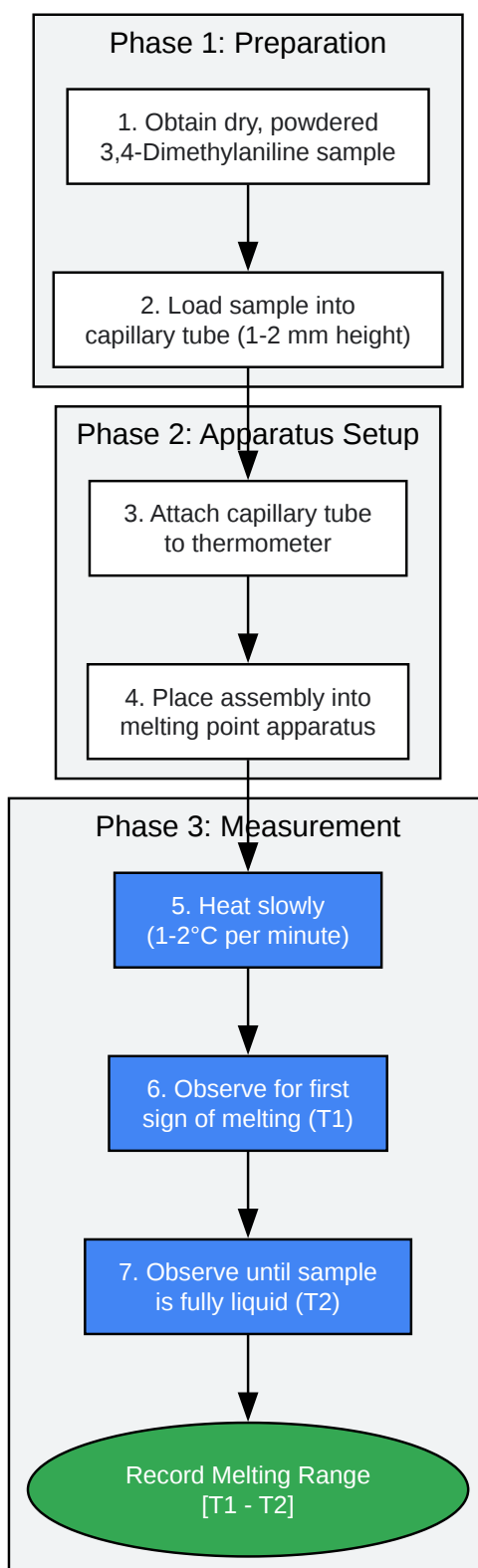
The Thiele tube method is a simple and effective technique that requires only a small amount of the liquid sample (less than 0.5 mL).[9]

Methodology:

- **Sample Preparation:** A small quantity of **3,4-Dimethylaniline** is placed into a small test tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample. This assembly is then attached to a thermometer.^[9]
- **Heating:** The entire setup is immersed in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil) and heated gently.^[9] As the temperature increases, the air trapped inside the inverted capillary tube expands and exits as a slow stream of bubbles.^[9]
- **Equilibrium and Observation:** Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the sample has reached a temperature slightly above its boiling point.^[9]
- **Data Recording:** The heat source is then removed. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[9] This occurs when the vapor pressure of the sample equals the atmospheric pressure.

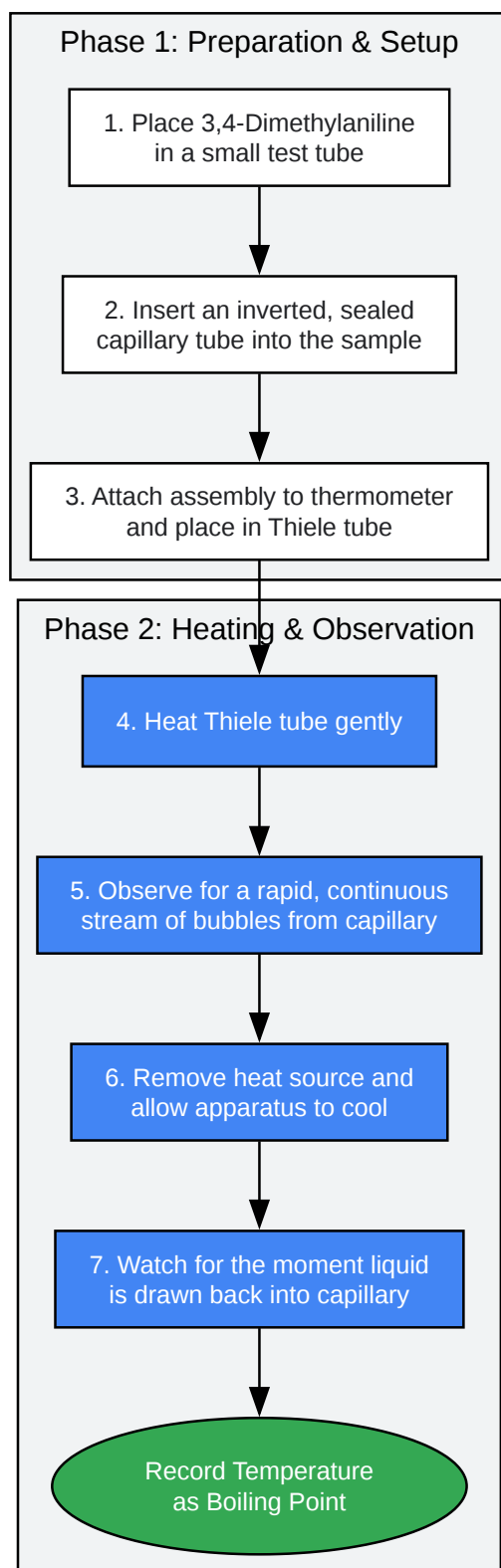
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 3,4-Dimethylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050824#3-4-dimethylaniline-melting-point-and-boiling-point]

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